

Western blot protocol to detect BRD7 protein levels after Brd7-IN-1 treatment

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Compound of Interest

Compound Name: *Brd7-IN-1*

Cat. No.: *B2624244*

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Application Notes and Protocols

Topic: Western Blot Protocol for Detecting BRD7 Protein Levels Following **Brd7-IN-1** Treatment

Audience: Researchers, scientists, and drug development professionals.

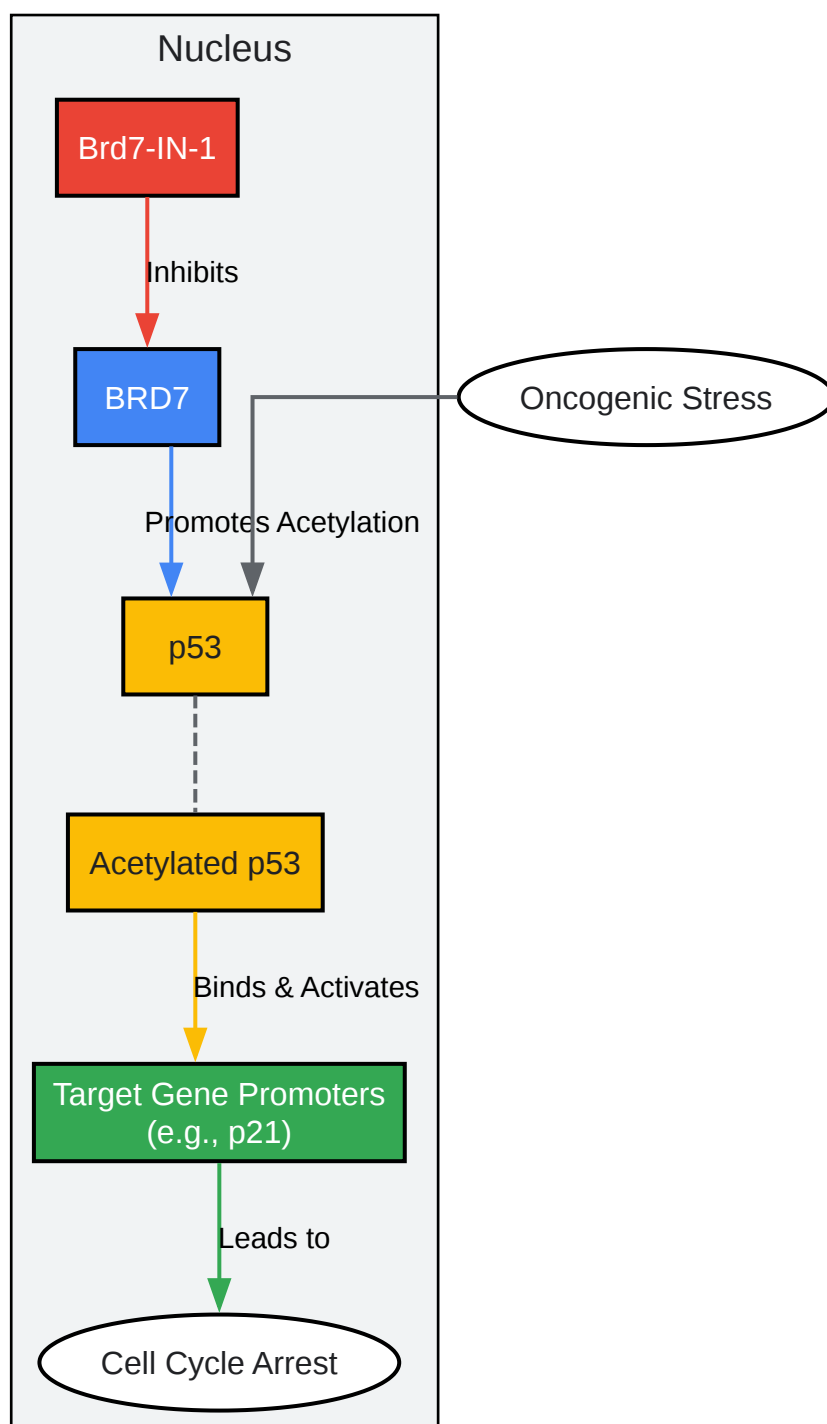
Introduction

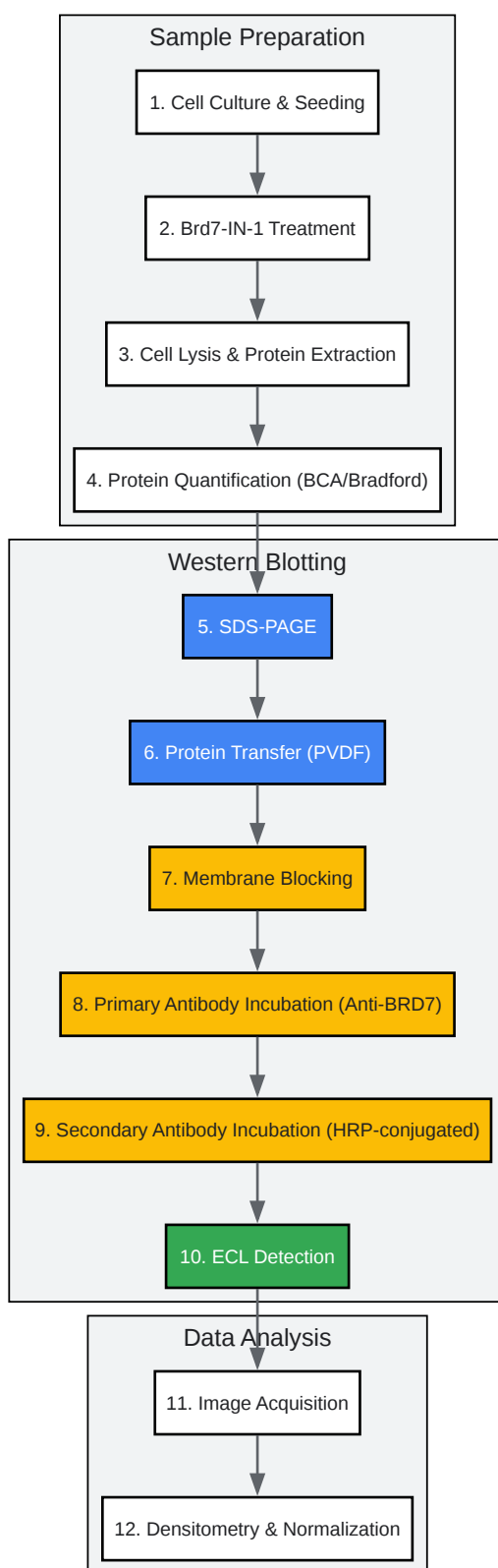
Bromodomain-containing protein 7 (BRD7) is a crucial member of the SWI/SNF chromatin remodeling complex and functions as a tumor suppressor by regulating gene expression.^{[1][2]} It plays a significant role in various cellular processes, including cell cycle control, DNA repair, and transcriptional regulation through its interaction with key proteins like p53 and BRCA1.^{[1][3]} Dysregulation of BRD7 has been implicated in several cancers.^[1] **Brd7-IN-1** is a small molecule inhibitor that targets the bromodomain of BRD7, preventing its interaction with acetylated histones and thereby modulating gene expression.^[2] This application note provides a detailed protocol for utilizing Western blotting to quantify the changes in BRD7 protein levels in cultured cells after treatment with **Brd7-IN-1**.

Signaling Pathway

BRD7 is involved in multiple signaling pathways that are critical for cellular homeostasis and tumor suppression. One such pathway involves its interaction with the tumor suppressor p53. BRD7 is required for p53-dependent oncogene-induced senescence, a key mechanism for

preventing tumor growth.[4] BRD7 promotes the acetylation of p53, enhancing its recruitment to the promoters of target genes involved in cell cycle arrest.[5]





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References

- 1. BRD7: a novel tumor suppressor gene in different cancers - PMC [pmc.ncbi.nlm.nih.gov]
- 2. What are BRD7 inhibitors and how do they work? [synapse.patsnap.com]
- 3. aacrjournals.org [aacrjournals.org]
- 4. genecards.org [genecards.org]
- 5. uniprot.org [uniprot.org]
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